

Commercial suppliers of high-purity Ethyl 1-piperidineacetate

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Compound of Interest

Compound Name: *Ethyl 1-piperidineacetate*

Cat. No.: *B1583001*

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An In-Depth Technical Guide to Sourcing and Qualifying High-Purity **Ethyl 1-piperidineacetate** for Research and Pharmaceutical Development

Authored by a Senior Application Scientist

This guide provides researchers, scientists, and drug development professionals with a comprehensive framework for sourcing, evaluating, and handling high-purity **Ethyl 1-piperidineacetate** (CAS No. 23853-10-3). Moving beyond a simple supplier list, this document establishes a robust methodology for ensuring the quality and consistency of this critical chemical intermediate, which is integral to the synthesis of various pharmacologically active molecules.^{[1][2]}

Strategic Importance of Ethyl 1-piperidineacetate

Ethyl 1-piperidineacetate is a key building block in synthetic organic chemistry.^[3] As an α -amino acid ethyl ester derivative, its piperidine moiety is a prevalent scaffold in numerous pharmaceuticals and natural products.^[4] The compound serves as a crucial reactant in the synthesis of nicotinic acid receptor agonists for treating dyslipidemia, as well as various benzhydrylamides and 1-alkylcyclanols for pharmacological studies.^{[1][2]} Given its role in the development of therapeutic agents, the purity of **Ethyl 1-piperidineacetate** is not merely a matter of specification but a critical parameter that directly impacts reaction yield, impurity profiles of the final active pharmaceutical ingredient (API), and ultimately, biological activity and safety.

Sourcing High-Purity Ethyl 1-piperidineacetate: A Comparative Framework

Selecting a commercial supplier requires due diligence beyond catalog price. The primary objective is to secure a consistent source of high-purity material accompanied by transparent and comprehensive documentation. Below is a comparative table of prominent suppliers, followed by the critical selection criteria.

Table 1: Comparison of Commercial Suppliers

Supplier	Typical Purity	CAS Number	Molecular Weight	Key Identifiers
Sigma-Aldrich (Merck)	98%	23853-10-3	171.24 g/mol	MDL: MFCD00134496, BRN: 123142[3] [5]
Alfa Aesar (Thermo Fisher)	Not Specified	23853-10-3	171.24 g/mol	Provides MSDS and technical information[1][3]
Combi-Blocks Inc.	Not Specified	23853-10-3	171.24 g/mol	Supplier of building blocks for synthesis[6]
Accela ChemBio Inc.	>=98%	23853-10-3	171.24 g/mol	Offers various package sizes (5g to 100g)[6]
Aladdin Scientific	98%	23853-10-3	171.24 g/mol	Provides pricing for multiple volumes[6]
Parchem	Not Specified	23853-10-3	171.24 g/mol	Specialty chemical supplier[5]

Causality Behind Supplier Selection:

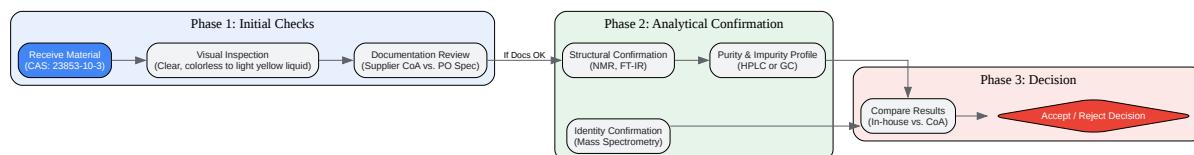
- Certificate of Analysis (CoA): The most critical document. A comprehensive CoA should not just state the purity but also detail the analytical method used (e.g., GC, HPLC) and list the levels of known and unknown impurities. Always request a lot-specific CoA before purchase.
- Purity Specification: A purity of $\geq 98\%$ is common for this reagent.^[6] For sensitive applications, such as late-stage drug development, sourcing higher purity (e.g., $>99.5\%$) may be necessary to minimize downstream purification challenges.
- Technical Support: Reputable suppliers provide access to technical service scientists who can answer questions about product stability, solubility, and analytical methods.
- Regulatory Documentation: For pharmaceutical development, suppliers who can provide Safety Data Sheets (SDS), and statements on residual solvents or elemental impurities are invaluable.

Incoming Quality Control: A Self-Validating Protocol

Upon receipt of **Ethyl 1-piperidineacetate**, it is imperative to perform in-house quality control to verify the supplier's CoA and ensure the material has not degraded during transit. This protocol serves as a self-validating system to safeguard your research.

Workflow for Incoming Material Verification

The following diagram outlines the logical flow for qualifying a new batch of **Ethyl 1-piperidineacetate**.



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Caption: Workflow for qualifying incoming **Ethyl 1-piperidineacetate**.

Experimental Protocols

A. Purity Assessment by High-Performance Liquid Chromatography (HPLC)

- Rationale: HPLC is a precise technique for quantifying the main component and separating it from potential impurities, such as starting materials or by-products from synthesis.[7][8]
- Methodology:
 - Mobile Phase Preparation: Prepare an isocratic mobile phase of 70:30 (v/v) Acetonitrile:Water with 0.1% Formic Acid. Filter through a 0.45 µm filter and degas.
 - Standard Preparation: Accurately weigh approximately 25 mg of a reference standard of **Ethyl 1-piperidineacetate** and dissolve in a 25 mL volumetric flask with the mobile phase to create a 1 mg/mL stock solution. Prepare serial dilutions for a calibration curve if quantitative analysis of impurities is required.
 - Sample Preparation: Prepare the newly received sample at the same 1 mg/mL concentration in the mobile phase.
 - Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 µL.
 - Detector: UV at 210 nm.
 - Column Temperature: 30 °C.
 - Analysis: Inject the standard and sample solutions. The purity is calculated based on the area percent of the main peak relative to the total peak area.

B. Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Rationale:** NMR spectroscopy provides unambiguous confirmation of the chemical structure by probing the local environment of hydrogen (¹H NMR) and carbon (¹³C NMR) atoms.[7]
- **Methodology:**
 - **Sample Preparation:** Dissolve 5-10 mg of **Ethyl 1-piperidineacetate** in approximately 0.7 mL of deuterated chloroform (CDCl₃).
 - **Acquisition:** Acquire ¹H and ¹³C NMR spectra on a 400 MHz or higher spectrometer.
 - **Expected ¹H NMR Signals (CDCl₃, chemical shifts δ in ppm):**
 - Triplet (~4.1-4.2 ppm): 2H, corresponding to the -O-CH₂-CH₃ protons.
 - Singlet (~3.2-3.3 ppm): 2H, for the -N-CH₂-COO- protons.
 - Multiplet (~2.4-2.6 ppm): 4H, for the piperidine protons adjacent to the nitrogen.
 - Multiplet (~1.5-1.7 ppm): 6H, for the remaining piperidine ring protons.
 - Triplet (~1.2-1.3 ppm): 3H, from the ethyl ester's terminal methyl group (-CH₃).
 - **Verification:** The obtained spectrum should match the known spectrum of **Ethyl 1-piperidineacetate** and be free of significant unassigned peaks.

Physicochemical Properties and Safe Handling

Understanding the physical properties and hazards of a chemical is fundamental to its safe use in the laboratory.

Table 2: Physicochemical Data for **Ethyl 1-piperidineacetate**

Property	Value	Source(s)
CAS Number	23853-10-3	[3] [5] [6]
Molecular Formula	C ₉ H ₁₇ NO ₂	[6]
Molecular Weight	171.24 g/mol	[3] [5] [6]
Appearance	Clear, colorless to light yellow liquid	[1] [2] [3]
Boiling Point	109-111 °C at 25 mmHg	[1] [3]
Density	0.984 g/mL at 25 °C	[1] [3]
Refractive Index (n _{20/D})	1.453	[1] [5]
Flash Point	91 °C (196 °F) - closed cup	[5]
Storage Temperature	2-8°C	[1] [3]

Safety and Handling Protocols:

Ethyl 1-piperidineacetate is classified as an irritant.[\[2\]](#) Adherence to safety protocols is mandatory.

- Hazard Codes: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[2\]](#)
- Precautionary Statements: P261 (Avoid breathing mist/vapors), P280 (Wear protective gloves/eye protection), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes).[\[2\]](#)
- Personal Protective Equipment (PPE): Always use eyeshields, chemical-resistant gloves, and a lab coat. Handle in a well-ventilated area or a chemical fume hood.
- Storage: Store in a tightly sealed container in a cool, dry place as recommended (2-8°C) to prevent degradation.[\[1\]](#)[\[3\]](#)

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